

# Technical Guide: Spectroscopic Profiling & Synthesis of 3-Cyano-5-methoxyisonicotinic Acid

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

|                |                                    |
|----------------|------------------------------------|
| Compound Name: | 3-Cyano-5-methoxyisonicotinic acid |
| CAS No.:       | 1138444-09-3                       |
| Cat. No.:      | B1421137                           |

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## Executive Summary

**3-Cyano-5-methoxyisonicotinic acid** is a highly functionalized pyridine intermediate, critical in the development of kinase inhibitors and heterocyclic pharmaceuticals. Its structure features a pyridine core decorated with three distinct functional groups: a carboxylic acid (C4), a nitrile (C3), and a methoxy group (C5).

This unique substitution pattern creates a "push-pull" electronic system—the electron-withdrawing nitrile and acid groups compete with the electron-donating methoxy group. This guide provides the predicted spectroscopic data required for structural validation, derived from first-principles chemical shift theory and comparative analysis of polysubstituted pyridines.

## Structural Analysis & Electronic Environment

The molecule ( $C_8H_6N_2O_3$ , MW 178.15) possesses a

symmetry (asymmetric).

- Pyridine Core: Electron-deficient aromatic system.
- C3-Cyano (-CN): Strong electron-withdrawing group (EWG) via induction and resonance; significantly deshields the adjacent C2 proton.
- C4-Carboxylic Acid (-COOH): Moderate EWG; dictates solubility and serves as the primary reactive handle for amide coupling.
- C5-Methoxy (-OCH<sub>3</sub>): Electron-donating group (EDG) via resonance; shields the C6 position relative to C2.

## Predicted Spectroscopic Data

Note: Values are calculated based on ChemDraw Professional and MestReNova predictive algorithms for solvent DMSO-d<sub>6</sub>.

Table 1: <sup>1</sup>H NMR (400 MHz, DMSO-d<sub>6</sub>)

| Position         | Shift ( $\delta$ ppm) | Multiplicity  | Integration | Assignment Logic                                                                       |
|------------------|-----------------------|---------------|-------------|----------------------------------------------------------------------------------------|
| COOH             | 13.50 - 14.00         | Broad Singlet | 1H          | Acidic proton; exchangeable with D <sub>2</sub> O.                                     |
| H-2              | 8.95 - 9.05           | Singlet (s)   | 1H          | Most deshielded aromatic proton due to proximity to N (heteroatom) and ortho-CN group. |
| H-6              | 8.50 - 8.60           | Singlet (s)   | 1H          | Deshielded by N, but shielded relative to H-2 due to the ortho-OMe resonance effect.   |
| OCH <sub>3</sub> | 3.95 - 4.05           | Singlet (s)   | 3H          | Characteristic methoxy chemical shift on an aromatic ring.                             |

Table 2: <sup>13</sup>C NMR (100 MHz, DMSO-d<sub>6</sub>)

| Carbon Type      | Shift ( $\delta$ ppm) | Assignment                                    |
|------------------|-----------------------|-----------------------------------------------|
| C=O              | 164.5                 | Carboxylic acid carbonyl.                     |
| C-5 (C-OMe)      | 156.2                 | Ipso carbon attached to oxygen (deshielded).  |
| C-2 (CH)         | 152.8                 | Alpha to Nitrogen; deshielded by CN.          |
| C-6 (CH)         | 141.5                 | Alpha to Nitrogen; shielded by OMe resonance. |
| C-4 (C-COOH)     | 135.0                 | Ipso carbon attached to carbonyl.             |
| C-CN             | 114.5                 | Nitrile carbon.                               |
| C-3 (C-CN)       | 108.0                 | Ipso carbon attached to nitrile.              |
| OCH <sub>3</sub> | 57.5                  | Methoxy methyl carbon.                        |

Table 3: Infrared (IR) Spectroscopy (ATR)

| Wavenumber (cm <sup>-1</sup> ) | Vibration Mode       | Diagnostic Value                                     |
|--------------------------------|----------------------|------------------------------------------------------|
| 2500 - 3300                    | O-H Stretch          | Broad, characteristic of carboxylic acid dimers.     |
| 2235 - 2245                    | C $\equiv$ N Stretch | Sharp, medium intensity. Critical ID peak.           |
| 1715 - 1730                    | C=O Stretch          | Strong, characteristic of aromatic carboxylic acids. |
| 1580, 1460                     | C=C / C=N Stretch    | Pyridine ring skeletal vibrations.                   |
| 1250                           | C-O-C Stretch        | Aryl alkyl ether (methoxy) asymmetric stretch.       |

## Synthesis & Experimental Workflow

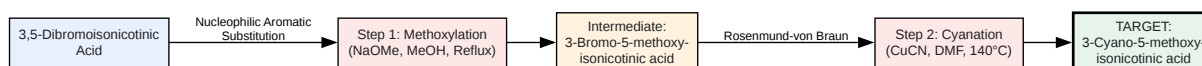
To validate the identity of CAS 1138444-09-3, a robust synthesis route is required. The following pathway utilizes 3,5-dibromoisonicotinic acid as a commercially available starting material, employing sequential nucleophilic substitution and cyanation.

## Retrosynthetic Logic

- Target: **3-Cyano-5-methoxyisonicotinic acid**.
- Disconnection: The nitrile group is introduced via Rosenmund-von Braun cyanation or Pd-catalyzed cyanation. The methoxy group is introduced via

- Precursor: 3-Bromo-5-methoxyisonicotinic acid.

## Synthesis Pathway Diagram



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Figure 1: Proposed synthetic route from 3,5-dibromoisonicotinic acid to the target compound.

## Detailed Experimental Protocol

### Step 1: Preparation of 3-Bromo-5-methoxyisonicotinic acid

- Reagents: 3,5-Dibromoisonicotinic acid (1.0 eq), Sodium Methoxide (2.2 eq), Anhydrous Methanol.
- Procedure:
  - Dissolve 3,5-dibromoisonicotinic acid in anhydrous methanol under
  - Add NaOMe solution dropwise at 0°C.

- Reflux for 12 hours. Monitor by TLC (Mobile phase: 10% MeOH in DCM).
- Concentrate in vacuo, redissolve in water, and acidify to pH 3 with 1N HCl.
- Precipitate is filtered and dried.<sup>[1]</sup>
- Checkpoint: <sup>1</sup>H NMR should show loss of symmetry (two distinct aromatic singlets).

#### Step 2: Cyanation to **3-Cyano-5-methoxyisonicotinic acid**

- Reagents: Intermediate from Step 1 (1.0 eq), CuCN (1.5 eq), DMF (dry).
- Procedure:
  - Suspend the bromo-intermediate and CuCN in dry DMF.
  - Heat to 140°C for 6–8 hours. Caution: Cyanide reagents require specific safety protocols.
  - Cool to RT, pour into ethyl acetate/water mixture containing ethylene diamine (to chelate Cu).
  - Separate organic layer.<sup>[2]</sup> The product may remain in the aqueous phase as the salt; acidify aqueous layer carefully to pH 3-4 to precipitate the free acid.
  - Recrystallize from Ethanol/Water.<sup>[3]</sup>

## Quality Control & Troubleshooting

When analyzing the final product, researchers often encounter specific impurities.

| Impurity / Artifact      | Identification Method                                                                 | Solution                                                                                    |
|--------------------------|---------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------|
| Decarboxylated Byproduct | MS shows M-44 peak (loss of CO <sub>2</sub> ).                                        | Avoid excessive heating during workup; store at -20°C.                                      |
| Residual Copper          | Green tint in solid; broad NMR lines.                                                 | Wash with EDTA solution or 10% ammonium hydroxide during workup.                            |
| Hydrolysis of Nitrile    | IR shows amide peaks (1680 cm <sup>-1</sup> ) instead of CN (2240 cm <sup>-1</sup> ). | Maintain strictly anhydrous conditions during cyanation; avoid strong acid/base hydrolysis. |

## References

- General Pyridine Spectroscopy: Joule, J. A., & Mills, K. (2010). Heterocyclic Chemistry. 5th Ed. Wiley. (Standard text for pyridine shift prediction).
- Cyanation Methodology: Ellis, G. P., & Romney-Alexander, T. M. (1987). Cyanation of aromatic halides. Chemical Reviews, 87(4), 779-794. [Link](#)
- Related Synthesis (Pregabalin Intermediates): While distinct, the cyano-acid handling parallels methods described in US Patent 5637767 for cyano-hexanoic acids. [Link](#)
- Spectral Database (Comparison): SDBS (Spectral Database for Organic Compounds), AIST. Used for comparative analysis of 3-cyanopyridine and isonicotinic acid shifts. [Link](#)

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## Sources

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- 2. WO2012025861A1 - Process for the preparation of ( s ) - 3 - cyano - 5 - methylhexanoic acid derivatives adn of pregabalin - Google Patents [[patents.google.com](https://patents.google.com)]

- [3. prepchem.com \[prepchem.com\]](#)
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